

Personal protective equipment for handling Acth (1-14)

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Compound of Interest

Compound Name: Acth (1-14)

Cat. No.: B550166

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Essential Safety and Handling Guide for ACTH (1-14)

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling the synthetic peptide **Acth (1-14)**. Adherence to these guidelines is critical to ensure personal safety and maintain the integrity of your research. As a biologically active peptide fragment, **Acth (1-14)** requires careful handling to minimize exposure, even though short synthetic peptides are generally considered to have low immunogenicity.

I. Personal Protective Equipment (PPE)

When handling **Acth (1-14)** in its lyophilized powder form or in solution, the following personal protective equipment is mandatory to prevent inhalation, dermal contact, and eye exposure.

PPE Category	Item	Specifications and Use
Eye & Face Protection	Safety Goggles	Must be worn at all times to protect against splashes.
Face Shield	Recommended when handling the lyophilized powder or preparing stock solutions to provide an additional layer of protection against inhalation and splashes.	
Hand Protection	Nitrile Gloves	Chemical-resistant nitrile gloves are required. For handling concentrated solutions, consider double-gloving.
Body Protection	Laboratory Coat	A standard lab coat must be worn to protect skin and clothing from contamination.
Respiratory Protection	Dust Mask/Respirator	Recommended when weighing or handling the lyophilized powder to prevent inhalation of fine particles. Work in a well-ventilated area or a fume hood is advised.

II. Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the stability and biological activity of **Acth (1-14)**.

Receiving and Inspection:

- Upon receipt, visually inspect the vial for any damage or a compromised seal.

- Before opening, allow the lyophilized peptide to equilibrate to room temperature inside a desiccator to prevent moisture absorption, which can degrade the peptide.

Reconstitution:

- Work in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Carefully remove the cap and disinfect the vial's rubber stopper with an alcohol swab.
- Use a sterile syringe to slowly add the appropriate solvent. **Acth (1-14)** is soluble in distilled water.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Gently swirl or vortex the vial to dissolve the peptide. Avoid vigorous shaking to prevent aggregation.

Storage:

- Lyophilized Powder: Store at -20°C for short-term storage and -80°C for long-term storage.
[\[1\]](#)
- In Solution: Aliquot the reconstituted peptide into single-use vials to avoid repeated freeze-thaw cycles. Store frozen at -20°C or below. Peptide solutions are generally stable for a shorter duration than the lyophilized form.

Quantitative Data for **Acth (1-14)**:

Property	Value
Sequence	Ser-Tyr-Ser-Met-Glu-His-Phe-Arg-Trp-Gly-Lys-Pro-Val-Gly
Molecular Formula	C ₇₇ H ₁₀₉ N ₂₁ O ₂₀ S
Molecular Weight	1680.88 g/mol
Solubility	Soluble in water.
Storage (Lyophilized)	-20°C (short-term), -80°C (long-term)
Stability in Plasma	Stable for at least 6 hours at room temperature in EDTA plasma.

III. Disposal Plan

All materials that have come into contact with **Acth (1-14)** must be treated as hazardous chemical waste.

Waste Segregation and Collection:

- Solid Waste: All contaminated materials, including gloves, pipette tips, and empty vials, must be collected in a clearly labeled, leak-proof hazardous waste container.
- Liquid Waste: Unused peptide solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams.

Disposal Procedure:

- Ensure all waste containers are securely sealed and properly labeled with the full chemical name ("**Acth (1-14)**") and any known hazard information.
- Store the waste containers in a designated and secure hazardous waste accumulation area.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for professional disposal. Do not dispose of peptide waste down the drain or in regular trash.

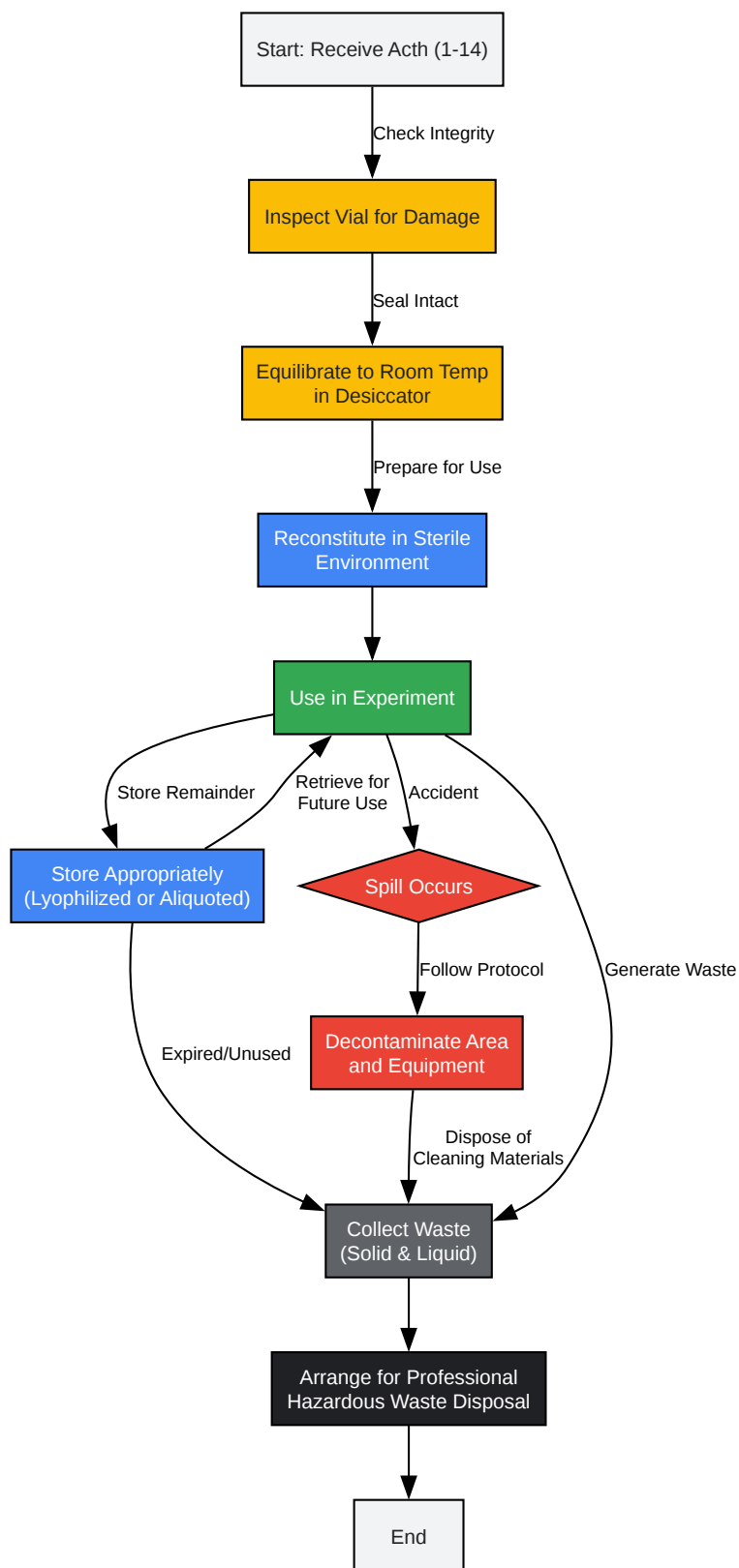
IV. Decontamination Protocol

In case of a spill or for routine cleaning of contaminated surfaces and equipment, follow these steps:

- **Containment:** For spills, immediately contain the area using absorbent materials.
- **Decontamination Solution:** Prepare a fresh solution of 1% enzymatic detergent or a 6% sodium hypochlorite (bleach) solution.
- **Application:**
 - For liquid spills, cover the absorbent material with the decontamination solution and allow a contact time of at least 30 minutes.
 - For surfaces, wipe down the contaminated area thoroughly with the decontamination solution.
 - For equipment, immerse in the solution if possible, or wipe all surfaces.
- **Cleaning:** After the required contact time, clean the area or equipment with soap and water.
- **Rinsing:** Thoroughly rinse the surfaces with water to remove any residual decontamination solution.
- **Waste Disposal:** Dispose of all cleaning materials (e.g., wipes, absorbent pads) as hazardous waste.

Visual Workflow for Handling Acth (1-14)

The following diagram illustrates the key steps and decision points in the safe handling, use, and disposal of **Acth (1-14)**.



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Caption: Workflow for the safe handling and disposal of **Acth (1-14)**.

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